

Bimosiamose sputum neutrophils interleukin-8 reduction validation

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Compound Focus: Bimosiamose

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Efficacy Data Summary

The following table summarizes the effects of **Bimosiamose** on sputum neutrophils and Interleukin-8 (IL-8) across different studies.

Study Population	Treatment Regimen	Effect on Sputum Neutrophils	Effect on Sputum IL-8	Other Biomarkers	Clinical Trial Identifier
Healthy subjects (Ozone-induced inflammation) [1]	10 mg bid for 4 days via nebulizer	-40% (reduction, p=0.068)	-35% (reduction, p=0.004)	Matrix-metalloproteinase-9 (MMP-9): -46% (p=0.022) [1]	NCT01108913 [1]

Study Population	Treatment Regimen	Effect on Sputum Neutrophils	Effect on Sputum IL-8	Other Biomarkers	Clinical Trial Identifier
COPD patients [2]	10 mg bid for 28 days via nebulizer (on top of standard therapy)	-0.368 x 10 ⁶ cells/mL (difference from placebo, p=0.313)	-9.49 ng/mL (difference from placebo, p=0.008)	Macrophage count: -0.200 x 10⁶ cells/mL (p=0.012); Myeloperoxidase: Also measured [2]	NCT01108913 [2]

Experimental Protocol Details

The table below outlines the key methodological aspects of the cited experiments, which are crucial for interpreting the results.

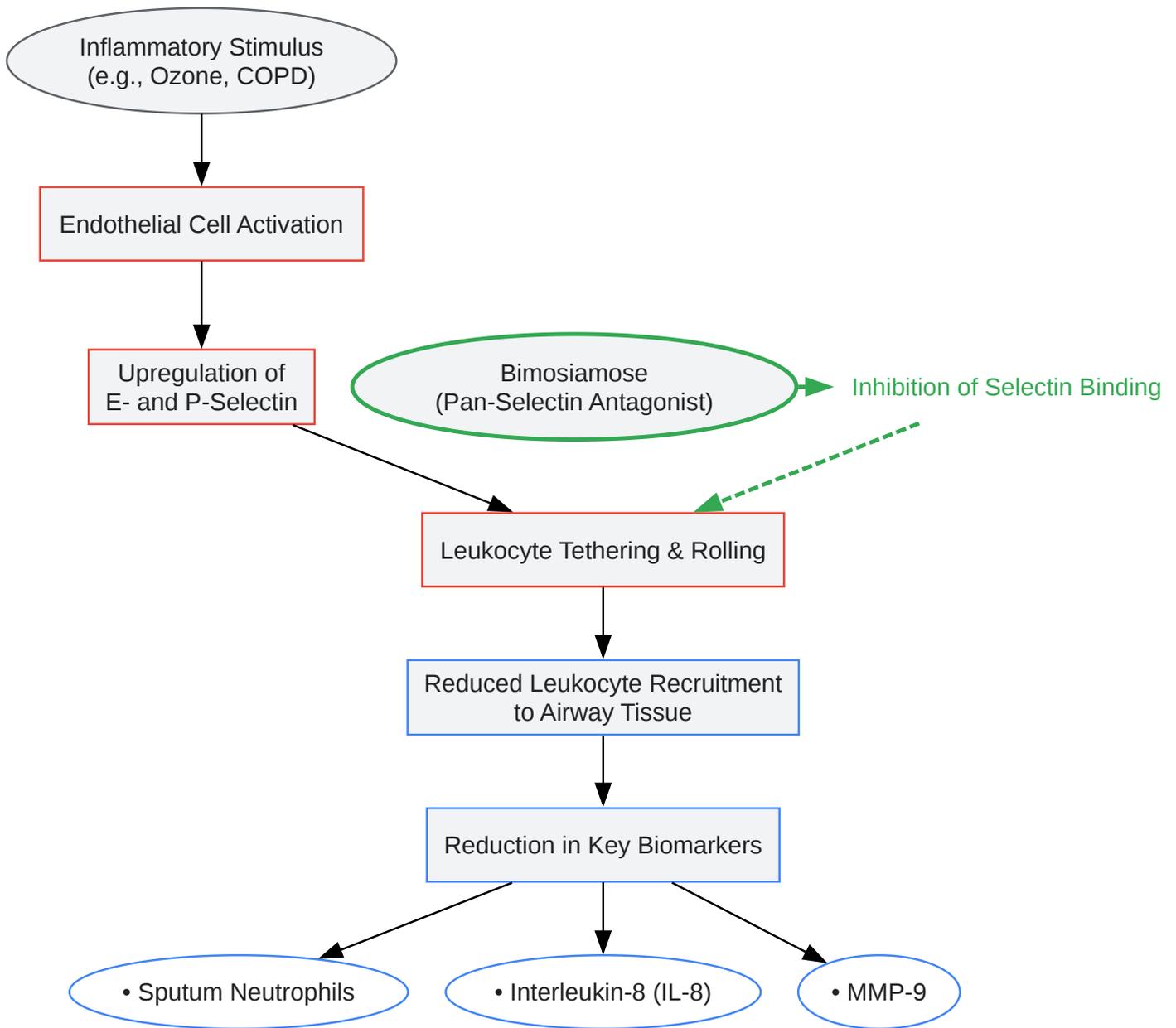
Protocol Element	Healthy Subject Study (Ozone Challenge) [1] [3]	COPD Patient Study [2] [4]
Study Design	Double-blind, randomized, placebo-controlled, cross-over trial [1]	Double-blind, randomized, placebo-controlled, cross-over, multi-center trial [2]
Subjects	18 healthy non-smokers [1]	77 patients with moderate-to-severe COPD (mean FEV1 57% pred.) [2]
Intervention	Inhaled Bimosiamose (10 mg) or placebo twice daily for 4 days via AKITA2 APIXNEB nebulizer [1]	Inhaled Bimosiamose (10 mg) or placebo twice daily for 28 days via AKITA2 Apixneb nebulizer, on top of standard bronchodilator therapy [2]
Challenge/Model	Ozone challenge (250 ppb for 3h with intermittent exercise) after 4 days of treatment [1]	Natural disease state in COPD patients [2]

Protocol Element	Healthy Subject Study (Ozone Challenge) [1] [3]	COPD Patient Study [2] [4]
Primary Outcome Analysis	Induced sputum collected 3h post-ozone challenge for differential cell count and inflammatory mediators [1]	Induced sputum and lung function measured on day 28 of each treatment period [2]

Mechanism of Action: Pan-Selectin Antagonism

Bimosiamose is a synthetic, small-molecule **pan-selectin antagonist** designed to inhibit E-, P-, and L-selectins [5]. Selectins are cell adhesion molecules that mediate the initial tethering and rolling of leukocytes on the vascular endothelium, which is the primary step in their migration from the bloodstream into inflamed tissue [4]. By blocking this interaction, **Bimosiamose** aims to reduce the influx of neutrophils and other inflammatory cells into the airways.

The following diagram illustrates this mechanism and the consequent reduction in inflammation, as validated by the clinical outcomes.



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Diagram Title: **Bimosiamose** Inhibits Leukocyte Recruitment to Reduce Inflammation

Interpretation and Research Implications

The data validates that **Bimosiamose** effectively reduces central inflammatory mediators, though the effect on neutrophils shows some variation between models.

- **Biomarker Consistency:** The most consistent and statistically significant finding across studies is the reduction in **IL-8**, a potent neutrophil chemoattractant [6]. This suggests that interrupting the IL-8-mediated amplification of inflammation is a key mechanism of action.
- **Context-Dependent Neutrophil Impact:** The pronounced 40% reduction in neutrophils in the acute ozone model versus the non-significant trend in stable COPD suggests that **Bimosiamose** may be most effective at inhibiting the **initial recruitment** of neutrophils during an inflammatory insult rather than resetting the baseline inflammation in established chronic disease [1] [2].
- **Safety and Tolerability:** Inhaled **Bimosiamose** was reported to be safe and well-tolerated in both studies, with an adverse event profile similar to placebo [1] [2].

For further investigation, the referenced clinical trials (NCT01108913) on ClinicalTrials.gov would be the next resource for potentially more detailed results and secondary endpoints.

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